

# 4-Amino-2,5-dichlorophenol molecular structure and weight

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## Compound of Interest

Compound Name: 4-Amino-2,5-dichlorophenol

Cat. No.: B1313016

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## An In-depth Technical Guide to 4-Amino-2,5-dichlorophenol

This guide provides a comprehensive overview of the chemical and physical properties, molecular structure, and synthesis of **4-Amino-2,5-dichlorophenol**, tailored for researchers, scientists, and professionals in drug development.

## Core Properties and Identifiers

**4-Amino-2,5-dichlorophenol** is a yellow crystalline solid compound.<sup>[1]</sup> It serves as a crucial intermediate in the synthesis of various agrochemicals and pharmaceuticals.<sup>[1][2][3]</sup>

## Quantitative Data Summary

The key physicochemical properties of **4-Amino-2,5-dichlorophenol** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>2</sub> NO	[2][4][5]
Molecular Weight	178.01 g/mol	[4]
CAS Number	50392-39-7	[1][2][4][5]
IUPAC Name	4-amino-2,5-dichlorophenol	[4]
Synonyms	2,5-Dichloro-4-aminophenol	[5]
Appearance	Yellow crystalline solid	[1]
Melting Point	178-179 °C	[2][3]
Water Solubility	~15 mg/L (at 25 °C)	[1]
Solubility	Soluble in polar organic solvents such as alcohol, ether, and acetic acid.	[1][2]
SMILES	<chem>C1=C(C(=CC(=C1Cl)O)Cl)N</chem>	[4]
InChIKey	RVLKXVCJBJCTCE-UHFFFAOYSA-N	[4]

## Molecular Structure

The molecular structure of **4-Amino-2,5-dichlorophenol** consists of a phenol ring substituted with an amino group and two chlorine atoms.

Caption: 2D molecular structure of **4-Amino-2,5-dichlorophenol**.

## Experimental Protocols

### Synthesis of 4-Amino-2,5-dichlorophenol

A common laboratory-scale synthesis method for **4-Amino-2,5-dichlorophenol** has been documented.[2][3] The protocol involves the cleavage of a methyl ether group from a precursor molecule.

Objective: To synthesize **4-Amino-2,5-dichlorophenol** from 2,5-dichloro-4-aminoanisole.

Materials:

- 2,5-dichloro-4-aminoanisole (starting material)
- Hydriodic acid (HI)
- Sodium sulfite ( $\text{Na}_2\text{SO}_3$ ) aqueous solution
- Ammonia water (aqueous  $\text{NH}_3$ )

Procedure:

- The starting material, 2,5-dichloro-4-aminoanisole, is heated with hydriodic acid for a period of 5 hours.<sup>[2][3]</sup>
- After the reaction period, the mixture is cooled, leading to the precipitation of the product.
- The crude product is collected by filtration.
- To remove any residual hydriodic acid, the collected solid is dissolved in an aqueous solution of sodium sulfite ( $\text{Na}_2\text{SO}_3$ ).<sup>[2][3]</sup>
- Ammonia water is then added to the solution to precipitate the purified **4-Amino-2,5-dichlorophenol**.<sup>[2][3]</sup>
- The final product is obtained by filtering the precipitate.



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Caption: Workflow for the synthesis of **4-Amino-2,5-dichlorophenol**.

## Applications and Relevance

**4-Amino-2,5-dichlorophenol** is a versatile chemical building block with applications across multiple scientific domains:

- **Agrochemicals:** It is a known intermediate in the manufacturing of the insecticide lufenuron. [2][3] It also serves as a key component in the synthesis of various antifungal agents for crop protection.[1]
- **Medicinal Chemistry:** The compound is utilized in the preparation of anti-inflammatory agents.[1]
- **Materials Science:** Its unique electronic properties make it valuable for synthesizing organic semiconductors used in field-effect transistors.[1]
- **Analytical Chemistry:** It functions as a building block for creating fluorescent probes to detect specific metal ions and for developing chemosensors for the detection of explosives.[1]

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